

Methyl 2-(3-aminophenoxy)acetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl 2-(3-aminophenoxy)acetate

Cat. No.: B3106341

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For researchers, scientists, and drug development professionals, **Methyl 2-(3-aminophenoxy)acetate** is a versatile chemical intermediate with potential applications in the synthesis of more complex molecules. This technical guide provides a comprehensive overview of its chemical properties, commercial availability, and detailed protocols for its synthesis and purification.

Core Chemical Data

Methyl 2-(3-aminophenoxy)acetate, with the CAS number 158196-47-5, is an aromatic amine and a methyl ester. Its chemical structure and key properties are summarized in the table below.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ NO ₃	[1][2]
Molecular Weight	181.19 g/mol	[1][2]
CAS Number	158196-47-5	[1]
Appearance	Solid (form may vary by supplier)	
Solubility	Soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide.	
SMILES	<chem>COC(=O)COC1=CC=CC(=C1)N</chem>	[2]
InChI	InChI=1S/C9H11NO3/c1-12-9(11)6-13-8-4-2-3-7(10)5-8/h2-5H,6,10H2,1H3	[2]

Commercial Availability

Methyl 2-(3-aminophenoxy)acetate is available from a variety of commercial chemical suppliers, often as a research-grade chemical. The following table lists some of the known suppliers. Purity levels and available quantities may vary.

Supplier	Product Name	Purity
ChemScene	Methyl 2-(3-aminophenoxy)acetate	≥98%
abcr GmbH	Methyl 2-(3-aminophenoxy)acetate	
Reagentia	methyl 2-(3-aminophenoxy)acetate	
AccelaChemBio	methyl 2-(3-aminophenoxy)acetate	≥95%

Additionally, the hydrochloride salt, **Methyl 2-(3-aminophenoxy)acetate** hydrochloride (CAS No. 1172249-09-0), is also commercially available.

Synthesis and Purification Protocols

While specific literature detailing the synthesis of **Methyl 2-(3-aminophenoxy)acetate** is not readily available, a plausible and efficient synthetic route can be adapted from the well-established Williamson ether synthesis, followed by the reduction of a nitro group. The following protocol is a representative example based on the synthesis of analogous phenoxyacetates.

Experimental Protocol: Synthesis of Methyl 2-(3-aminophenoxy)acetate

Materials:

- 3-Nitrophenol
- Methyl bromoacetate
- Potassium carbonate (K_2CO_3)
- Acetone
- Iron powder (Fe)
- Ammonium chloride (NH_4Cl)
- Ethanol
- Water
- Ethyl acetate
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

Step 1: Synthesis of Methyl 2-(3-nitrophenoxy)acetate

- To a solution of 3-nitrophenol (1 equivalent) in acetone, add anhydrous potassium carbonate (2 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add methyl bromoacetate (1.1 equivalents) dropwise to the reaction mixture.
- Reflux the reaction mixture for 4-6 hours, monitoring the progress by thin-layer chromatography (TLC).
- After completion, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude Methyl 2-(3-nitrophenoxy)acetate. This intermediate can be used in the next step without further purification.

Step 2: Reduction of the Nitro Group to Synthesize **Methyl 2-(3-aminophenoxy)acetate**

- Dissolve the crude Methyl 2-(3-nitrophenoxy)acetate in a mixture of ethanol and water.
- Add ammonium chloride (3 equivalents) and iron powder (5 equivalents) to the solution.
- Heat the mixture to reflux and stir vigorously for 2-4 hours. Monitor the reaction by TLC until the starting material is consumed.
- Once the reaction is complete, filter the hot reaction mixture through a pad of celite to remove the iron salts.
- Concentrate the filtrate under reduced pressure to remove the ethanol.
- Extract the aqueous residue with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

- Evaporate the solvent under reduced pressure to yield the crude **Methyl 2-(3-aminophenoxy)acetate**.

Experimental Protocol: Purification

The crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent.

- Prepare a silica gel column in a suitable non-polar solvent (e.g., hexane).
- Dissolve the crude product in a minimal amount of dichloromethane or the eluent.
- Load the sample onto the column.
- Elute the column with a gradient of increasing ethyl acetate concentration in hexane (e.g., starting from 10% ethyl acetate).
- Collect the fractions and monitor them by TLC.
- Combine the fractions containing the pure product and evaporate the solvent to obtain purified **Methyl 2-(3-aminophenoxy)acetate**.

Alternatively, for small-scale purification, preparative thin-layer chromatography (prep-TLC) can be employed.

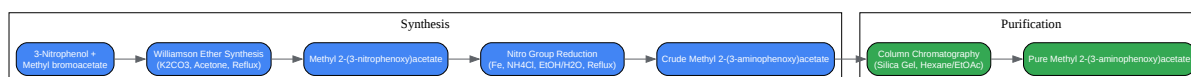
Biological Activity and Signaling Pathways

Currently, there is no publicly available scientific literature detailing the specific biological activity or the involvement of **Methyl 2-(3-aminophenoxy)acetate** in any signaling pathways. This compound is primarily utilized as a chemical building block in the synthesis of more complex molecules for various research and development purposes, including drug discovery. As such, its direct biological effects have not been a primary focus of investigation.

Researchers interested in the potential biological applications of this molecule would need to conduct initial in vitro and in vivo screening assays to determine its pharmacological profile.

Experimental and Synthetic Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of **Methyl 2-(3-aminophenoxy)acetate**.



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Caption: Synthetic and purification workflow for **Methyl 2-(3-aminophenoxy)acetate**.

Safety Information

Methyl 2-(3-aminophenoxy)acetate is classified as harmful if swallowed, in contact with skin, or if inhaled. It is also reported to cause skin and serious eye irritation and may cause respiratory irritation.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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